

Essential Safety and Handling Protocols for ZK-261991 (LGD-2226)

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Compound of Interest

Compound Name: ZK-261991

Cat. No.: B3030307

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This document provides crucial safety and logistical information for the handling, use, and disposal of **ZK-261991**, also known as LGD-2226. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

Hazard Identification and Classification

ZK-261991 (LGD-2226) is a compound that requires careful handling due to its potential health effects. Based on available safety data, the compound is classified with several hazards.

Table 1: GHS Hazard Classification for **ZK-261991** (LGD-2226)

Hazard Class	Hazard Category
Acute toxicity, oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2
Specific target organ toxicity, single exposure	Category 3 (STOT SE 3)

Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

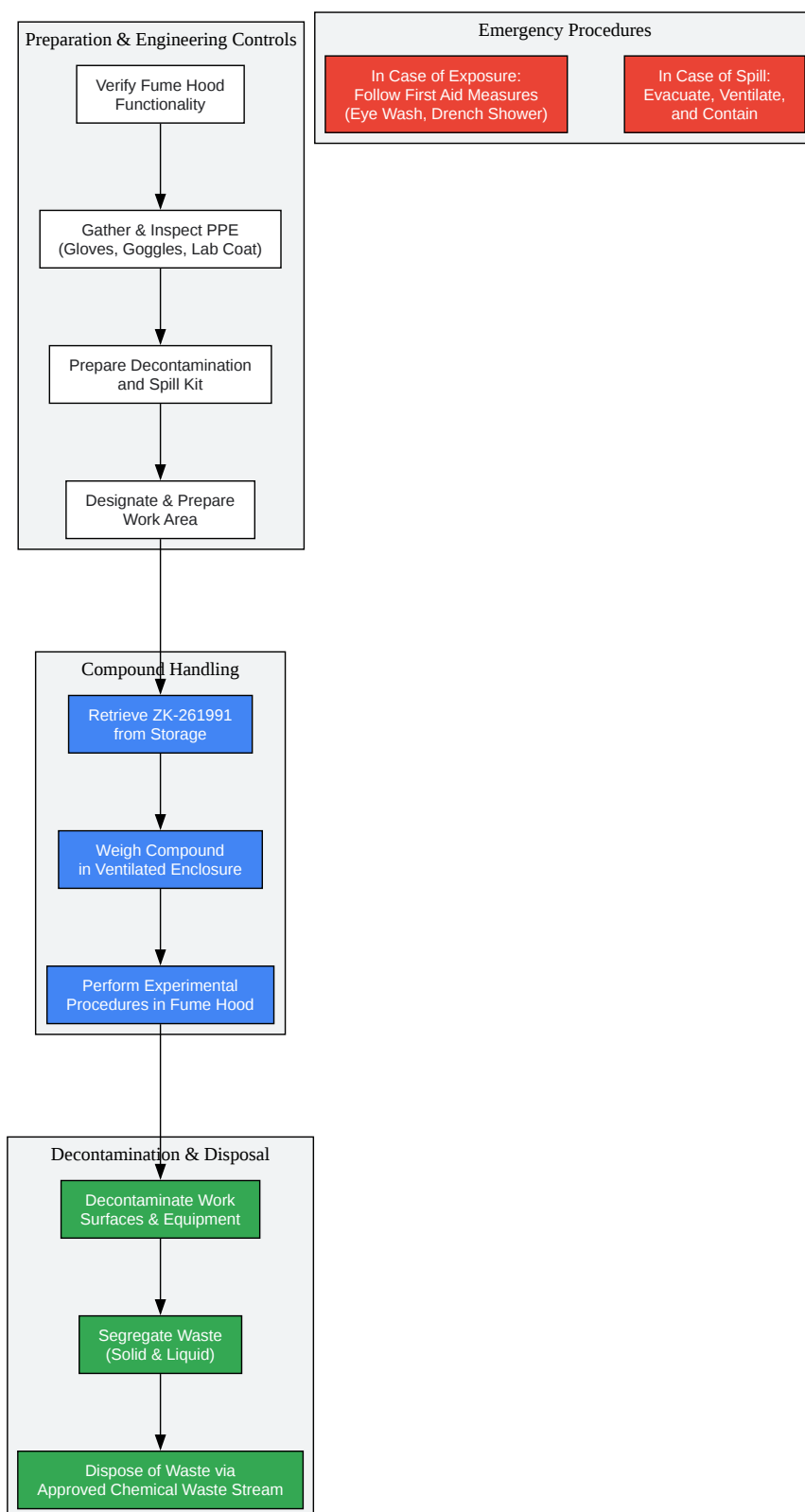
The use of appropriate personal protective equipment is mandatory when handling **ZK-261991** to prevent exposure.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Wear chemical safety goggles or a face shield compliant with government standards such as NIOSH (US) or EN 166 (EU).
Skin	Wear impervious, chemically resistant gloves (e.g., Nitrile rubber) and a laboratory coat.
Respiratory	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for prolonged use.
Body	A lab coat or other protective clothing is required to prevent skin contact.

Safe Handling and Operational Plan

A systematic approach is essential for handling **ZK-261991** safely from receipt to disposal. The following workflow outlines the key procedural steps.



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Caption: Workflow for the safe handling of **ZK-261991** (LGD-2226).

First Aid Measures

Immediate action is required in case of accidental exposure.

Table 3: First Aid Procedures for **ZK-261991** Exposure

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal Plan

Proper storage and disposal are critical to prevent environmental contamination and ensure safety.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area away from incompatible substances.

Disposal:

- Dispose of unused material and its container as hazardous waste.

- Follow all applicable local, regional, national, and international regulations for chemical waste disposal. Do not allow the material to enter drains or waterways.

This guidance is intended to provide a framework for the safe handling of **ZK-261991**. It is imperative that all laboratory personnel are trained on these procedures and have access to the full Safety Data Sheet (SDS) before working with this compound. A thorough, experiment-specific risk assessment should always be conducted prior to beginning any new protocol.

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